

Guanidine Monohydrobromide molecular weight and formula

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Compound of Interest

Compound Name: Guanidine Monohydrobromide

CAS No.: 19244-98-5

Cat. No.: B125025

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An In-Depth Technical Guide to **Guanidine Monohydrobromide** for Research & Development Professionals

Abstract

Guanidine Monohydrobromide (GdmBr), the hydrobromide salt of guanidine, is a powerful chaotropic agent and a versatile chemical intermediate. While its counterpart, guanidine hydrochloride, is more commonly cited in protein denaturation literature, GdmBr offers similar functionalities with potential applications spanning biochemistry, molecular biology, and materials science. This guide provides an in-depth analysis of its core properties, key applications, detailed experimental protocols, and critical safety procedures, tailored for researchers, scientists, and drug development professionals.

Core Molecular and Physicochemical Properties

Guanidine Monohydrobromide, also known as Guanidinium Bromide, is a salt formed from the strong organic base guanidine and hydrobromic acid. The key properties of the compound are rooted in the structure of the guanidinium cation, $[\text{CH}_6\text{N}_3]^+$. This cation is planar and highly stabilized by resonance, which delocalizes the positive charge across the central carbon and

three nitrogen atoms. This charge delocalization and its ability to disrupt hydrogen bond networks in water are fundamental to its function as a chaotropic agent.

Key identifying and physical properties are summarized below for quick reference.

Property	Value	Source
Molecular Formula	CH ₆ BrN ₃	[1][2]
Molecular Weight	139.98 g/mol	[1]
CAS Number	19244-98-5	[1][2]
Synonyms	Guanidinium bromide, Guanidine hydrobromide	[1][2][3]
Appearance	White crystalline solid	[2]
Storage Temperature	2-8°C	[2][4]

Applications in Scientific Research and Development

The utility of **Guanidine Monohydrobromide** stems primarily from its potent denaturing capabilities and its role as a chemical precursor.

Protein Denaturation and Solubilization

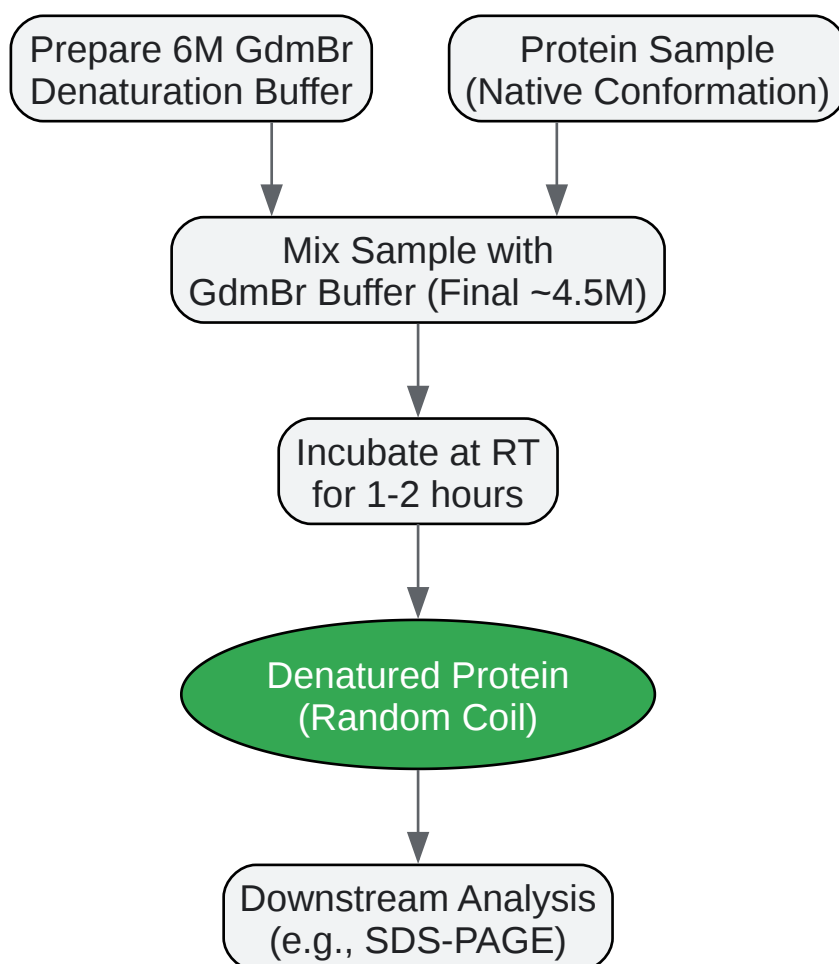
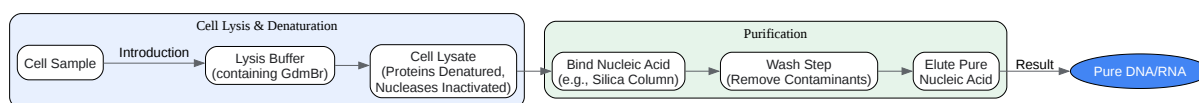
Similar to guanidine hydrochloride, GdmBr is a highly effective protein denaturant. At high concentrations (typically 4-6 M), it disrupts the tertiary and secondary structures of proteins by interfering with intramolecular hydrogen bonds and hydrophobic interactions that stabilize the native conformation. This process unfolds the protein into a random coil, which is crucial for:

- **Solubilizing inclusion bodies:** Recombinant proteins expressed in bacterial systems often form insoluble aggregates known as inclusion bodies. GdmBr can be used to solubilize these aggregates, allowing for subsequent refolding and purification.
- **Enzyme activity studies:** By denaturing enzymes, researchers can study the requirements for their native, active conformation.

- Biophysical characterization: Techniques like circular dichroism often use chaotropic agents to study the stability and unfolding pathways of proteins.

Nucleic Acid Extraction

The ability of the guanidinium cation to denature proteins is paramount in nucleic acid extraction protocols. It rapidly inactivates cellular nucleases (DNases and RNases) that would otherwise degrade the target DNA or RNA upon cell lysis. Furthermore, it aids in disrupting cell membranes and dissociating nucleic acids from their associated proteins.



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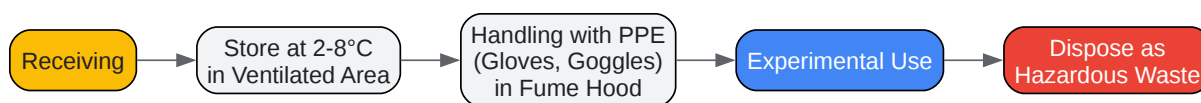
Workflow for **Guanidine Monohydrobromide**-mediated protein denaturation.

Safety, Handling, and Storage

Guanidine Monohydrobromide is classified as a hazardous substance and requires careful handling to minimize risk to personnel.

Hazard Summary:

- Skin Irritation: Causes skin irritation. [1][3]* Eye Irritation: Causes serious eye irritation. [1][3]* Toxicity: Harmful if swallowed or inhaled. [1] Personal Protective Equipment (PPE) and Handling:
 - Gloves: Wear nitrile or other chemically resistant gloves.
 - Eye Protection: Use safety glasses or goggles. [5]* Lab Coat: A standard lab coat should be worn.
 - Ventilation: Handle the solid powder in a well-ventilated area or a chemical fume hood to avoid inhaling dust. [5]* Procedure: Avoid direct contact with skin, eyes, and clothing. [5] Wash hands thoroughly after handling. [5] First Aid Measures:
 - Skin Contact: Wash off immediately with plenty of soap and water. If irritation occurs, seek medical advice. [3][5]* Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention. [3][5]* Ingestion: If swallowed, call a poison center or doctor. Rinse mouth. Do not induce vomiting. [5][6]* Inhalation: Move the person to fresh air. If breathing is difficult, seek medical attention. [5][6] Storage and Disposal:
 - Storage: Store in a tightly closed container in a cool (2-8°C), dry, and well-ventilated place. [2][4][5]* Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations. [5]



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Lifecycle and safe handling workflow for **Guanidine Monohydrobromide**.

Conclusion

Guanidine Monohydrobromide is a potent chaotropic agent with established utility in protein chemistry and molecular biology, and growing importance in materials science. Its fundamental properties—molecular formula CH_6BrN_3 and molecular weight 139.98 g/mol—underpin its function. [1][2] While it shares many applications with guanidine hydrochloride, a thorough understanding of its specific properties, handling requirements, and experimental considerations is essential for its effective and safe implementation in a research and development setting.

References

- Guanidinium bromide | CH_6BrN_3 | CID 71282 - PubChem. National Center for Biotechnology Information. [\[Link\]](#)
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Sources

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